

Application Notes and Protocols for Preclinical Testing of CD73-IN-2

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For Researchers, Scientists, and Drug Development Professionals

Introduction

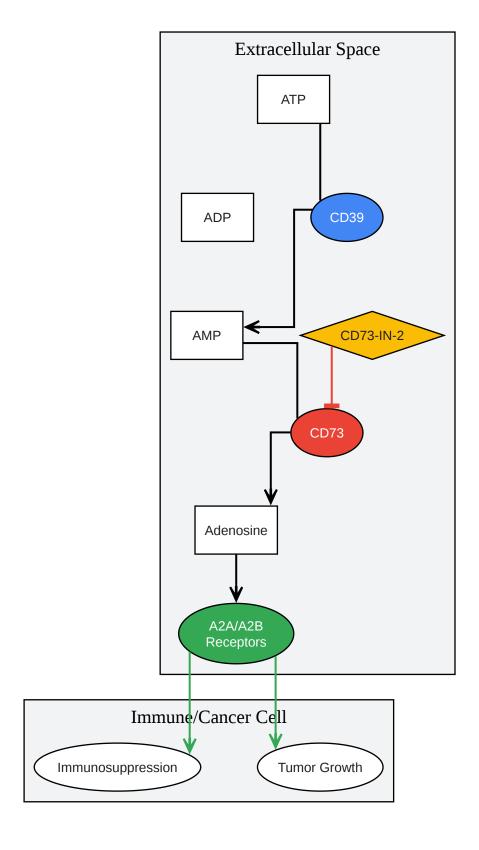
CD73, also known as ecto-5'-nucleotidase (NT5E), is a cell surface enzyme that plays a critical role in the tumor microenvironment by converting adenosine monophosphate (AMP) to adenosine.[1] Extracellular adenosine is a potent immunosuppressive molecule that impairs the function of various immune cells, including T cells and Natural Killer (NK) cells, thereby allowing cancer cells to evade immune surveillance.[2][3] High expression of CD73 in various cancers is often associated with poor prognosis and resistance to therapy.[1]

CD73-IN-2 is a novel small molecule inhibitor of CD73. These application notes provide detailed protocols for the preclinical evaluation of **CD73-IN-2**, including its enzymatic inhibition, effects on cancer cells and immune cells in vitro, and its anti-tumor efficacy in vivo.

CD73 Signaling Pathway

The canonical pathway for extracellular adenosine production involves the sequential dephosphorylation of adenosine triphosphate (ATP) by two key ectonucleotidases: CD39 and CD73. CD39 converts ATP and adenosine diphosphate (ADP) to AMP. Subsequently, CD73 hydrolyzes AMP into adenosine, which then signals through adenosine receptors (e.g., A2A and A2B receptors) on immune and cancer cells, leading to immunosuppression and tumor growth.









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References

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- 2. The Clinical Significance of CD73 in Cancer [mdpi.com]
- 3. The Clinical Significance of CD73 in Cancer PMC [pmc.ncbi.nlm.nih.gov]
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